



An In-Depth Technical Guide to Butoxyethoxydimethylsilane

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Compound of Interest		
Compound Name:	Butoxyethoxydimethylsilane	
Cat. No.:	B092165	Get Quote

CAS Number: 18246-71-4 Molecular Formula: C₈H₂₀O₂Si Synonyms: Silane, butoxyethoxydimethyl-

This technical guide provides a comprehensive overview of **Butoxyethoxydimethylsilane**, a versatile organosilane compound. The information is intended for researchers, scientists, and professionals in drug development and other technical fields.

Physicochemical Properties

Butoxyethoxydimethylsilane is a combustible liquid with a molecular weight of 176.33 g/mol . [1] Key quantitative properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	176.33 g/mol	[1]
Boiling Point	159.2 °C at 760 mmHg	[1]
Density	0.843 g/cm ³	[1]
Melting Point	Data not available	
Solubility	Data not available	

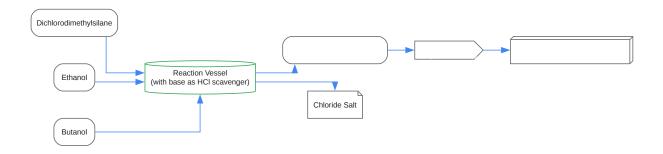


Synthesis and Manufacturing

While a specific, detailed industrial synthesis protocol for **Butoxyethoxydimethylsilane** is not readily available in the public domain, the synthesis of alkoxysilanes like this compound generally involves the reaction of a chlorosilane with the corresponding alcohols. A plausible synthetic route would be the reaction of dichlorodimethylsilane with ethanol and butanol.

A generalized experimental protocol for the synthesis of a related compound, dimethyldiethoxysilane, involves the reaction of dimethyldichlorosilane with ethanol. This suggests a similar approach could be employed for **Butoxyethoxydimethylsilane**, substituting a portion of the ethanol with butanol.

Hypothetical Synthesis Workflow:



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Caption: Hypothetical synthesis of **Butoxyethoxydimethylsilane**.

Applications

Butoxyethoxydimethylsilane belongs to the family of alkoxysilanes, which are known for their utility in a variety of industrial applications. These applications stem from their ability to act as coupling agents, crosslinkers, and surface modifiers.

Key Application Areas for Alkoxysilanes:



- Adhesion Promoters: Alkoxysilanes can improve the adhesion between organic polymers and inorganic substrates in coatings, adhesives, and sealants.
- Crosslinking Agents: They can be used to crosslink polymers, enhancing their mechanical strength, thermal stability, and chemical resistance.
- Surface Modification: Alkoxysilanes are employed to render surfaces hydrophobic (water-repellent). This is particularly useful for treating building materials and textiles.
- Precursors for Sol-Gel Processes: They serve as precursors in the sol-gel process for creating silica-based materials and coatings.

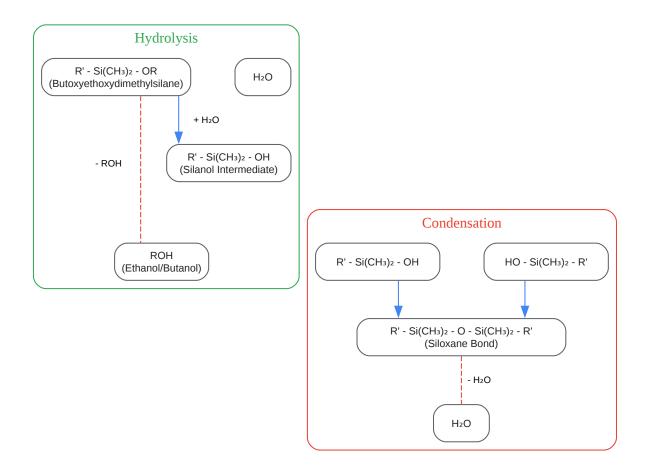
Reaction Mechanisms

The utility of **Butoxyethoxydimethylsilane** in the aforementioned applications is primarily due to the reactivity of its alkoxy groups (ethoxy and butoxy) in the presence of water. The key reaction is hydrolysis, followed by condensation.

Hydrolysis and Condensation Mechanism:

The hydrolysis of the Si-OR bond to form a silanol (Si-OH) group is the initial step. This is followed by the condensation of two silanol groups to form a stable siloxane (Si-O-Si) bond, or the condensation of a silanol group with a remaining alkoxy group. This process can be catalyzed by either acids or bases.





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Caption: General mechanism of hydrolysis and condensation of an alkoxysilane.

Toxicological Information and Safety

Based on available safety data, **Butoxyethoxydimethylsilane** is classified as a combustible liquid. It is harmful if swallowed, causes skin and serious eye irritation, and is toxic if inhaled.

Summary of Toxicological Data:



Test	Species	Route	Result
LD50	Guinea pig	Oral	1,414 mg/kg
Skin Irritation	Rabbit	Dermal	Irritating to skin
Eye Irritation	Rabbit	Ocular	Irritating to eyes

Hazard Classifications:

Flammable liquids: Category 4

· Acute toxicity, Oral: Category 4

Acute toxicity, Inhalation: Category 3

Skin irritation: Category 2

Eye irritation: Category 2A

It is imperative to handle this chemical with appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, in a well-ventilated area. Keep away from heat, sparks, open flames, and hot surfaces.

Experimental Protocols

Detailed, standardized experimental protocols for the use of **Butoxyethoxydimethylsilane** are not widely published. However, a general procedure for its use as a surface treatment agent can be outlined.

General Protocol for Surface Hydrophobization:

Surface Preparation: The substrate to be treated (e.g., glass, metal, ceramic) should be
thoroughly cleaned to remove any organic contaminants and ensure the presence of surface
hydroxyl groups. This can be achieved by washing with detergents, followed by rinsing with
deionized water and drying. Plasma treatment or piranha etching can be used for a more
rigorous cleaning.



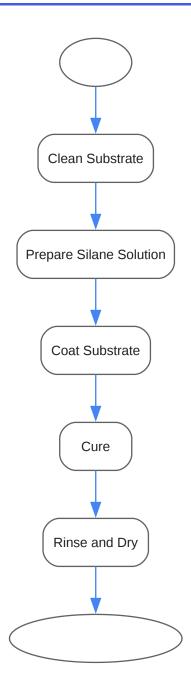




- Silane Solution Preparation: Prepare a dilute solution of Butoxyethoxydimethylsilane (e.g., 1-5% by weight) in a suitable solvent system. A mixture of alcohol (such as ethanol or isopropanol) and water is commonly used to promote hydrolysis.
- Surface Treatment: The substrate can be coated with the silane solution by dipping, spraying, or spin-coating.
- Curing: The coated substrate is then cured to promote the condensation of the silanol groups and the formation of a stable siloxane layer. Curing can be done at room temperature over a longer period (e.g., 24 hours) or accelerated by heating (e.g., at 100-120 °C for 30-60 minutes).
- Post-Treatment: After curing, the substrate should be rinsed with the solvent to remove any unreacted silane and then dried.

Workflow for Surface Treatment:





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Caption: General workflow for surface modification using an alkoxysilane.

Role in Research and Drug Development

Currently, there is no specific information available in the public domain detailing the use of **Butoxyethoxydimethylsilane** in drug development or targeted pharmaceutical research. Alkoxysilanes, in general, are more commonly associated with materials science and industrial applications rather than direct pharmacological activity. Their role in the pharmaceutical



industry would likely be indirect, for example, in the surface modification of drug delivery systems or medical devices.

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References

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